

Ethacure 300: A Comprehensive Technical Guide to Laboratory Safety and Handling

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Compound of Interest

Compound Name: Ethacure 300

Cat. No.: B8083435

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the health and safety considerations for handling **Ethacure 300** in a laboratory setting. The following sections detail the material's properties, potential hazards, recommended handling procedures, and emergency protocols to ensure a safe research environment.

Chemical and Physical Properties

Ethacure 300 is a liquid aromatic diamine curative, primarily composed of dimethylthiotoluenediamine (DMTDA).[1] It is recognized for its utility as a curative for polyurethane cast elastomers and as a chain extender in various molding and coating applications.[2][3] While effective in these roles, its chemical nature necessitates careful handling in a laboratory environment.

A summary of its key physical and chemical properties is presented in Table 1.

Table 1: Physical and Chemical Properties of **Ethacure 300**

Property	Value
Appearance	Clear to light amber, low viscosity liquid[4]
Chemical Name	di-(methylthio)toluenediamine[5]
CAS Number	106264-79-3[1]
Molecular Weight	214.36 g/mol [1]
Boiling Point	353 °C (667 °F)[1][4]
Density	1.21 g/cm ³ @ 20 °C (68 °F)[1][2]
Flash Point	176 °C (349 °F)[2]
Viscosity	420 cps @ 25 °C (77 °F)[4]
Vapor Pressure	< 1 Pa @ 25 °C (77 °F)[2]
Water Solubility	1.0 g/L[1]

Health and Safety Data

Ethacure 300 presents several health hazards that require stringent safety measures in a laboratory setting. It is harmful if swallowed or in contact with skin, causes serious eye irritation, and may lead to organ damage through prolonged or repeated exposure.[6][7]

Table 2: Summary of Toxicological Data

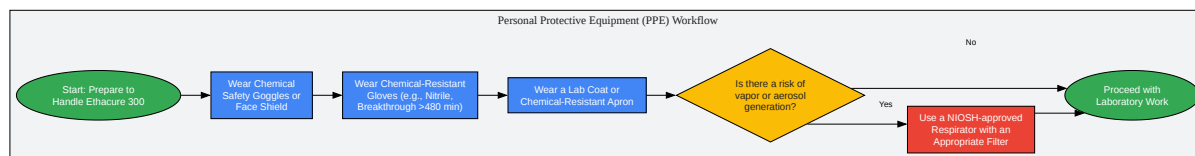
Hazard Classification	Description
Acute Oral Toxicity	Category 4: Harmful if swallowed.[5] LD50 (rat): 485 mg/kg.[8]
Skin Irritation	Irritating to skin.[9]
Eye Irritation	Irritating to eyes.[9]
Skin Sensitization	May cause an allergic skin reaction.[5]
Specific Target Organ Toxicity	May cause damage to organs through prolonged or repeated exposure.[6] Liver and kidney effects have been observed in laboratory animals.[9]
Aquatic Toxicity	Very toxic to aquatic life with long-lasting effects.[5][6]

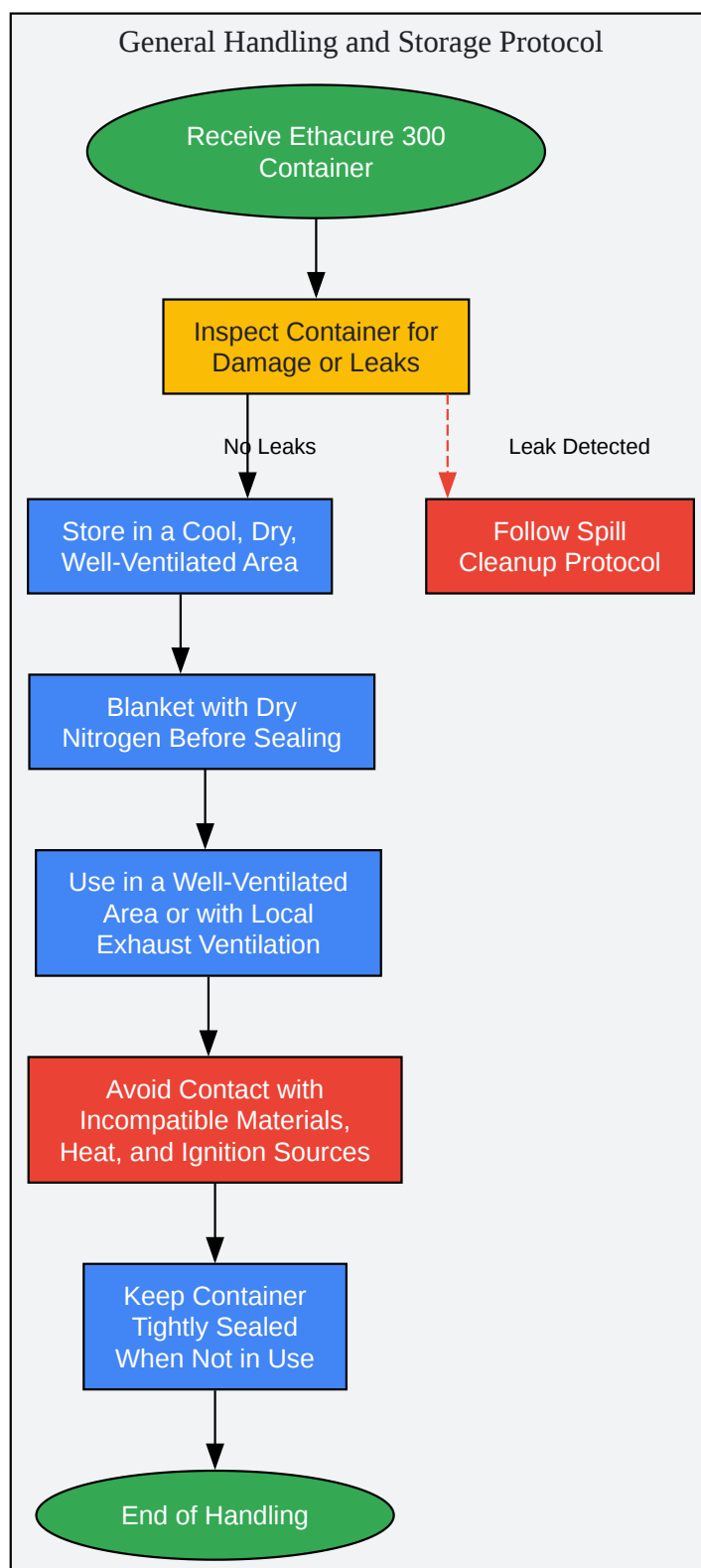
Experimental Protocols for Safe Laboratory Handling

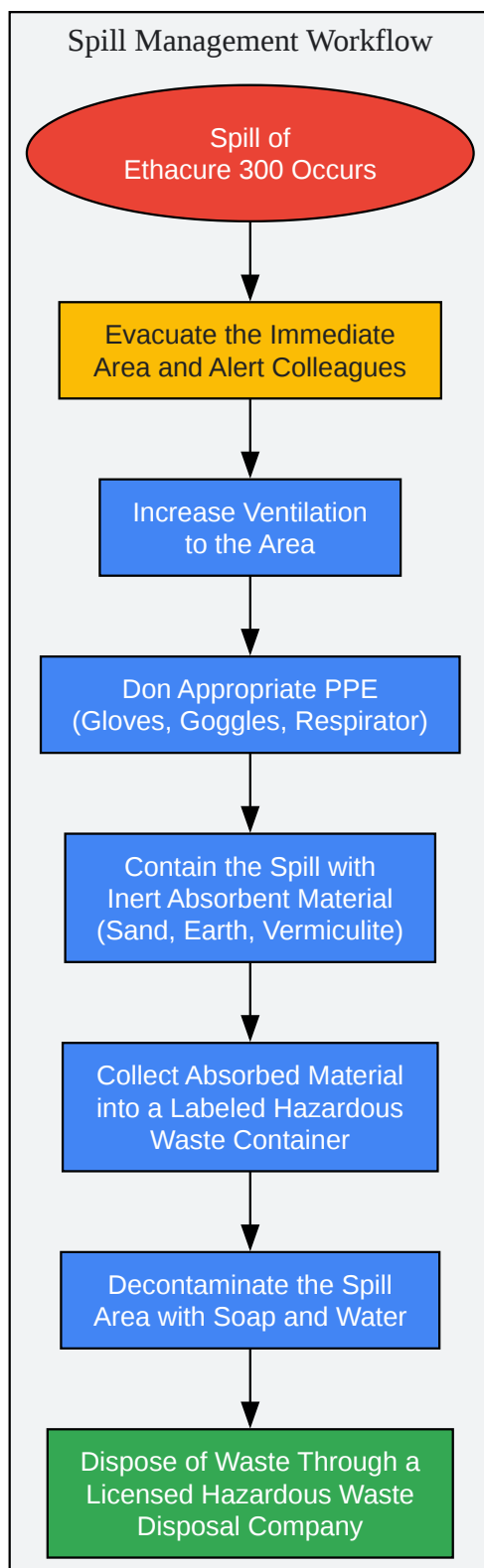
The following protocols are designed to ensure the safe handling of **Ethacure 300** during laboratory procedures. Adherence to these guidelines is critical to minimize exposure and prevent accidents.

Personal Protective Equipment (PPE) Protocol

Proper selection and use of PPE are the first line of defense against chemical exposure. The following workflow outlines the mandatory PPE for handling **Ethacure 300**.







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References

- 1. Albemarle E300, ETHACURE 300 Curative - Coating Additives Manufacturer [irocoatingadditive.com]
- 2. univarsolutions.com [univarsolutions.com]
- 3. specialchem.com [specialchem.com]
- 4. media.erapol.com.au [media.erapol.com.au]
- 5. media.erapol.com.au [media.erapol.com.au]
- 6. benchchem.com [benchchem.com]
- 7. biapur.ru [biapur.ru]
- 8. sauereisen.com [sauereisen.com]
- 9. martin-employees.com [martin-employees.com]
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